

Personal protective equipment for handling 1-Chlorobutan-2-one

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: 1-Chlorobutan-2-one

Cat. No.: B1265656

[Get Quote](#)

Essential Safety and Handling Guide for 1-Chlorobutan-2-one

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **1-Chlorobutan-2-one** (CAS No. 616-27-3) to ensure the safety of laboratory personnel and the integrity of research. Adherence to these protocols is essential for minimizing risks associated with this chemical.

Immediate Safety Concerns and Hazards

1-Chlorobutan-2-one is a hazardous chemical that presents multiple risks. It is a flammable liquid and vapor.^{[1][2]} The substance is toxic if swallowed and can be toxic or fatal if it comes into contact with the skin.^{[1][2]} It is also known to cause skin irritation and may cause irritation to the respiratory system.^{[1][3]}

Hazard Classification:

Hazard Category	Classification
Flammable liquids	Category 3
Acute toxicity, Oral	Category 3
Acute toxicity, Dermal	Category 2/3
Skin corrosion/irritation	Causes skin irritation
Eye irritation	Category 2
Acute toxicity, Inhalation	Category 2
Specific target organ toxicity (single exposure)	May cause respiratory irritation
Hazardous to the aquatic environment (short-term)	Acute 1

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-Chlorobutan-2-one** to prevent exposure.

PPE Category	Specification	Purpose
Hand Protection	Chemical impermeable gloves.	To prevent skin contact, as the substance is toxic and can be absorbed through the skin.[2]
Eye Protection	Safety glasses with side shields or chemical safety goggles.	To protect eyes from splashes and vapors.[3][4]
Skin and Body Protection	A fully buttoned lab coat and closed-toe shoes. Long pants should be worn.[4]	To protect skin from accidental splashes and contact.
Respiratory Protection	Use only in a well-ventilated area. If ventilation is inadequate, wear a NIOSH/MSHA approved respirator.[2][5]	To prevent inhalation of harmful vapors.

Operational Plan: Step-by-Step Handling Procedure

1. Preparation:

- Ensure that a safety shower and eyewash station are readily accessible.[6]
- Work in a well-ventilated area, preferably within a chemical fume hood.[2][7]
- Remove all potential ignition sources, such as open flames, hot plates, and spark-producing equipment.[7][8]
- Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[7][8]
- Have appropriate spill containment materials readily available.

2. Handling:

- Wear the mandatory personal protective equipment at all times.

- Avoid direct contact with the chemical. Do not get it in your eyes, on your skin, or on your clothing.[2]
- Do not breathe in gas, fumes, vapor, or spray.[2]
- Measure and transfer the chemical carefully to minimize splashing and vapor generation.
- Keep the container tightly closed when not in use.[2][8]

3. In Case of Exposure:

- If inhaled: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[2]
- If on skin: Immediately remove all contaminated clothing. Rinse the affected area with plenty of water for at least 15 minutes. Seek immediate medical attention.[2]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[2]
- If swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[2][5]

Disposal Plan

1. Waste Collection:

- Collect all waste containing **1-Chlorobutan-2-one**, including contaminated consumables, in a designated and properly labeled hazardous waste container.
- Do not mix with other waste streams unless explicitly permitted.

2. Storage of Waste:

- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials and ignition sources.
- Keep the container tightly closed.

3. Final Disposal:

- Dispose of the hazardous waste through a licensed waste disposal contractor.
- All disposal activities must be in accordance with local, state, and federal regulations.^[2] Do not dispose of it down the drain or into the environment.^{[6][8]}

Workflow for Handling 1-Chlorobutan-2-one

Caption: Workflow for the safe handling of **1-Chlorobutan-2-one**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chloromethyl ethyl ketone | C₄H₇ClO | CID 69219 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. echemi.com [echemi.com]
- 3. ICSC 0703 - 1-CHLOROBUTANE [chemicalsafety.ilo.org]
- 4. m.youtube.com [m.youtube.com]
- 5. fishersci.se [fishersci.se]
- 6. fishersci.com [fishersci.com]
- 7. sdfine.com [sdfine.com]
- 8. assets.thermofisher.com [assets.thermofisher.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Chlorobutan-2-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1265656#personal-protective-equipment-for-handling-1-chlorobutan-2-one]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com